

Proper Disposal of Srpin803: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Srpin803*

Cat. No.: *B15141440*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides essential safety and logistical information for the proper disposal of **Srpin803**, a potent dual inhibitor of Casein Kinase 2 (CK2) and Serine/Arginine Protein Kinase 1 (SRPK1). Adherence to these guidelines is critical for minimizing risks and maintaining a safe research environment.

Essential Safety and Handling Information

Before handling **Srpin803**, it is crucial to consult the Safety Data Sheet (SDS) provided by the manufacturer. The following is a summary of key safety information.

Personal Protective Equipment (PPE): When handling **Srpin803**, appropriate PPE must be worn at all times. This includes:

- **Eye Protection:** Chemical safety goggles or a face shield.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber).
- **Body Protection:** A laboratory coat and, if a significant spill is possible, additional protective clothing.
- **Respiratory Protection:** In case of insufficient ventilation or the generation of dusts, a NIOSH-approved respirator is recommended.

General Handling Precautions:

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust or aerosols.
- Work in a well-ventilated area, preferably in a chemical fume hood.
- Wash hands thoroughly after handling.

Srpin803 Properties

A summary of the key physical and chemical properties of **Srpin803** is provided in the table below for easy reference.

| Property | Value |
|---------------------|---|
| Molecular Formula | C ₁₄ H ₉ F ₃ N ₄ O ₃ S |
| Molecular Weight | 370.31 g/mol |
| Appearance | Yellow solid |
| Solubility | Soluble in DMSO |
| Storage Temperature | 2-8°C |

Step-by-Step Disposal Procedure

The proper disposal of **Srpin803**, its containers, and any contaminated materials should be conducted in accordance with all applicable federal, state, and local environmental regulations. The following procedure outlines the recommended steps for safe disposal.

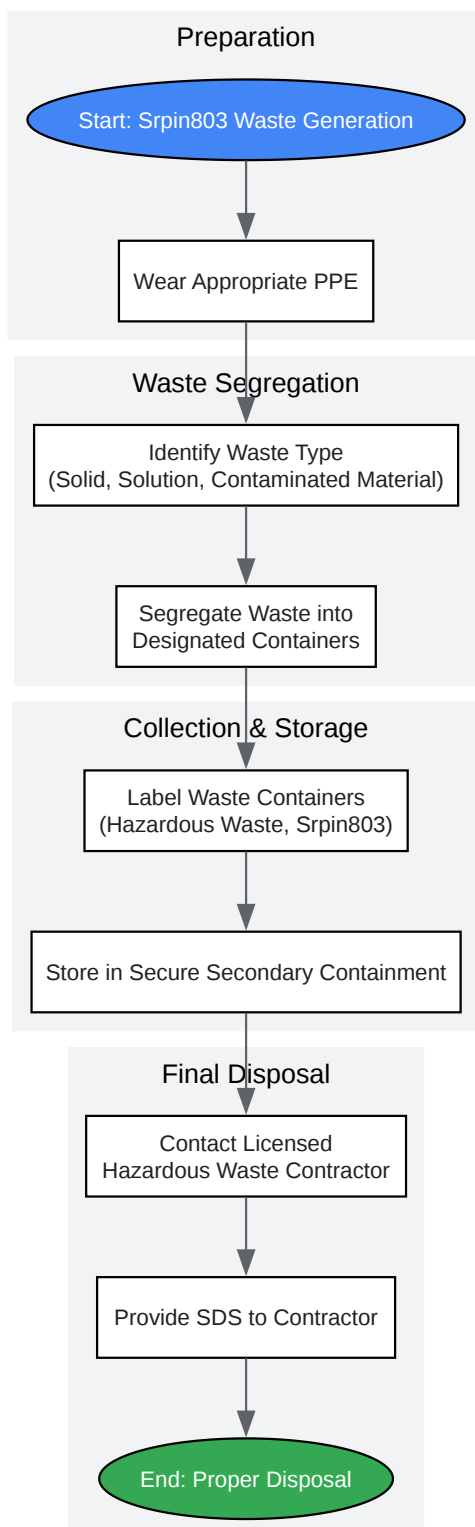
- Waste Identification and Segregation:
 - Unused or expired **Srpin803** solid material should be classified as chemical waste.
 - Solutions of **Srpin803** in solvents (e.g., DMSO) should be collected in a designated, properly labeled, and sealed waste container for halogenated or non-halogenated organic solvents, depending on the solvent used.

- Contaminated materials, such as pipette tips, tubes, and gloves, should be collected in a separate, clearly labeled hazardous waste container.
- Waste Collection and Storage:
 - Use chemically resistant containers for waste collection.
 - Ensure all waste containers are properly labeled with the words "Hazardous Waste" and the full chemical name "**Srpin803**."
 - Store waste containers in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials.
- Disposal through a Licensed Contractor:
 - Arrange for the disposal of all **Srpin803** waste through a licensed and reputable hazardous waste disposal company.
 - Provide the disposal company with a copy of the **Srpin803** Safety Data Sheet.
 - Do not attempt to dispose of **Srpin803** down the drain or in regular trash.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Srpin803**.

SrpIn803 Disposal Workflow

[Click to download full resolution via product page](#)Caption: **SrpIn803** Disposal Workflow Diagram.

By adhering to these procedures, laboratories can ensure the safe and responsible management of **Srpin803** waste, contributing to a culture of safety and environmental stewardship. Always prioritize safety and consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

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